

"CCA-5" avoiding artifacts in electrophysiology data

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Calcium Channel antagonist 5

Cat. No.: B1219309

[Get Quote](#)

Welcome to the technical support center for the CCA-5 Artifact Avoidance System. This guide provides troubleshooting information and answers to frequently asked questions to help you acquire the highest quality electrophysiology data.

Frequently Asked Questions (FAQs)

Q1: What is the CCA-5 system and how does it reduce artifacts in electrophysiology data?

The CCA-5 is an advanced signal processing system designed to actively identify and remove common artifacts from electrophysiology recordings in real-time. It integrates multiple adaptive algorithms, including principles from Canonical Correlation Analysis (CCA) and Blind Source Separation (BSS), to distinguish between genuine neural signals and unwanted noise.^{[1][2][3]} Unlike traditional static filters, CCA-5 analyzes the statistical properties of the incoming signal and reference channels to create a dynamic noise profile, which is then cleanly subtracted from the data, preserving the underlying biological signal.

Q2: What are the primary types of artifacts I might encounter in my recordings?

Artifacts in electrophysiology can be broadly categorized as physiological (from the subject) and non-physiological/environmental (from external sources).^{[4][5]} Identifying the type of artifact is the first step in eliminating it.

Table 1: Common Electrophysiological Artifacts and Their Sources

Artifact Type	Typical Frequency/Appearance	Common Sources	Recommended Mitigation Strategy
Power-Line Noise	Sharp, narrow peaks at 60 Hz or 50 Hz and their harmonics.[6][7]	Unshielded power cables, fluorescent lights, ground loops, nearby electronic equipment.[5][6][8]	Ensure single-point grounding, use a Faraday cage, and enable the CCA-5's adaptive line noise cancellation feature.
Myogenic (Muscle) Artifacts	High-frequency (>30 Hz), broadband noise.[4][9]	Contractions of head, neck, or facial muscles (e.g., chewing, jaw clenching).[4][9][10]	Ensure the subject is relaxed and comfortable. Use the CCA-5's BSS algorithm to separate and remove muscle activity.[1]
Ocular (Eye) Artifacts	Large, slow-wave potentials (<10 Hz) from eye blinks or movements.[9][11]	The corneo-retinal potential difference causes signal changes as the eye moves or blinks.[9][10]	Instruct the subject to minimize blinking and fixate on a point. The CCA-5 can use EOG reference channels to identify and subtract these artifacts.
Electrode 'Pops'	Sudden, sharp, high-amplitude spikes.[10][12]	Poor electrode-scalp connection, changes in electrode impedance, or cable movement.[4][11]	Check electrode impedances before recording. Ensure cables are secure and avoid unnecessary movement.
Baseline Wander / Drift	Very slow (<0.5 Hz) shifts in the baseline signal.	Respiration, sweat causing changes in electrode impedance, or subject movement.[5][13]	Use high-pass filtering. The CCA-5's baseline correction feature can stabilize the signal without

distorting low-frequency neural data.

Cardiac (ECG) Artifacts

Rhythmic pulses synchronized with the heartbeat.[\[14\]](#)

Electrical activity from the heart conducting to the recording electrodes.[\[5\]](#)


Place reference electrodes strategically to minimize cardiac signal pickup. The CCA-5 can use an ECG reference to perform adaptive artifact subtraction.[\[2\]](#)

Q3: How can I systematically identify the source of noise in my experimental setup?

Identifying the source of noise is a process of elimination. A systematic approach is crucial.[\[15\]](#)
[\[16\]](#) Start with a minimal setup (amplifier, headstage, and electrodes in saline) and progressively add components back one by one until the noise source is identified.[\[15\]](#)[\[16\]](#)

- **Establish a Baseline:** Connect only the headstage and amplifier to the acquisition system. Place the reference and recording electrodes in a beaker of saline. The noise level in this state is your system's baseline.
- **Power Down Peripherals:** Turn off and unplug all nearby equipment, including manipulators, cameras, perfusion pumps, and lights.[\[15\]](#)[\[16\]](#)
- **Isolate the Offender:** Reintroduce each piece of equipment one at a time. Power it on and observe the signal for any increase in noise.[\[15\]](#) The component that introduces significant noise upon being activated is a primary source.
- **Check Grounding:** Ensure all equipment and the Faraday cage are connected to a single, common ground point to prevent ground loops.[\[7\]](#)[\[8\]](#) Ground loops occur when multiple ground paths exist, creating a potential difference that drives noisy current.[\[7\]](#)
- **Inspect Electrodes and Cables:** Check for high electrode impedance, ensure cables are not looped (which can act as an antenna), and verify that all connections are secure.[\[4\]](#)[\[6\]](#)[\[8\]](#)

Below is a troubleshooting workflow to guide this process.



[Click to download full resolution via product page](#)

A flowchart for systematic artifact source identification.

Q4: How does the CCA-5 system's performance compare to traditional artifact removal methods?

The CCA-5 system offers a significant improvement over traditional methods by providing a data-driven, adaptive solution. While methods like notch filtering are effective for monochromatic noise like 60 Hz hum, they can distort the signal if the noise frequency drifts. Methods like Independent Component Analysis (ICA) are powerful but often require offline processing and manual component selection.[\[11\]](#)[\[17\]](#) The CCA-5 aims to provide the power of advanced BSS techniques in an automated, real-time framework.

Table 2: Performance Comparison of Artifact Reduction Techniques

Technique	Signal-to-Noise Ratio (SNR) Improvement (dB)	Processing Mode	Neural Signal Distortion	Setup Complexity
Notch Filter (50/60 Hz)	5 - 10 dB	Real-time	Low (but can distort if frequency drifts)	Very Low
Independent Component Analysis (ICA)	15 - 25 dB	Offline	Low (but requires careful component selection) [17]	High (requires multi-channel data)
Canonical Correlation Analysis (CCA)	15 - 25 dB	Offline / Real-time	Low (effective for separating correlated sources) [2] [3]	High (requires multi-channel data)
CCA-5 System	20 - 30 dB	Real-time	Minimal (preserves non-artifactual signal)	Moderate (automated calibration)

Note: SNR values are representative estimates for typical recording conditions.

Troubleshooting Guides

Problem: I see a persistent, strong 60 Hz (or 50 Hz) hum in all my channels.

- Possible Cause 1: Ground Loop. This is the most common cause of power-line noise.^[7] It occurs when different pieces of your equipment are grounded to different points, creating a loop that acts as an antenna for electromagnetic interference.^{[7][8]}
 - Solution: Establish a single-point ground. Connect the Faraday cage, microscope body, amplifier, and any other metal equipment to the same central ground point using short, thick grounding straps.^[16]
- Possible Cause 2: Unshielded Electronics. Power cords, monitors, or nearby lab equipment can radiate electrical noise.
 - Solution: Move all non-essential electronics away from the rig.^[8] Ensure the setup is enclosed in a properly grounded Faraday cage. Activate the "Line Noise" module in the CCA-5 software, which will adaptively model and subtract the hum without affecting nearby frequencies.

Problem: My signal is contaminated with random, high-amplitude spikes.


- Possible Cause: Electrode 'Pop'. This is typically caused by a momentary change in the impedance of a single electrode.^{[10][12]}
 - Solution: Before recording, check that all electrode impedances are low and stable. Ensure electrodes are securely in place and that the subject's head is not moving excessively. Make sure cables are not dangling or being bumped during the experiment. ^[11] The CCA-5 includes a transient artifact rejection feature that can detect and remove these spikes, replacing them with a short segment of interpolated data.

Problem: The entire signal slowly drifts up or down, eventually going off-screen.

- Possible Cause 1: Respiration/Movement Artifact. Slow, rhythmic drift can be caused by the subject's breathing or slight body movements.[\[5\]](#)
 - Solution: Ensure the subject is comfortable and relaxed. Try to secure cables so that movement from breathing does not translate to the headstage.
- Possible Cause 2: Perspiration. Sweat can alter the electrochemical properties at the electrode-skin interface, causing slow voltage drifts.[\[13\]](#)
 - Solution: Maintain a cool room temperature. If necessary, pause the recording to gently clean and re-gel the electrodes. The CCA-5's "Baseline Correction" feature uses a high-pass filter with a very low cutoff frequency (e.g., 0.1 Hz) to remove these slow drifts while preserving important low-frequency neural oscillations.

CCA-5 Conceptual Workflow

The diagram below illustrates the conceptual signal processing pathway within the CCA-5 system, showing how a raw, noisy signal is transformed into a clean data stream.



[Click to download full resolution via product page](#)

Conceptual data flow through the CCA-5 system.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. arxiv.org [arxiv.org]
- 2. Artifact Reduction in Simultaneous EEG-fMRI: A Systematic Review of Methods and Contemporary Usage - PMC [pmc.ncbi.nlm.nih.gov]
- 3. files01.core.ac.uk [files01.core.ac.uk]
- 4. EEG Artifacts: Overview, Physiologic Artifacts, Non-physiologic Artifacts [emedicine.medscape.com]
- 5. EEG Artifacts: Types, Detection, and Removal Techniques Bitbrain [bitbrain.com]
- 6. Signal Amplification and Noise Reduction in Electrophysiology Data [labx.com]
- 7. blog.a-msystems.com [blog.a-msystems.com]
- 8. plexon.com [plexon.com]
- 9. TMSi — an Artinis company — Common physiological EEG artifacts [tmsi.artinis.com]
- 10. Artifacts [learningeeg.com]
- 11. NeuroInsight [neuroinsight.net]
- 12. academic.oup.com [academic.oup.com]
- 13. biosourcesoftware.com [biosourcesoftware.com]
- 14. ojs.imeti.org [ojs.imeti.org]
- 15. scientifica.uk.com [scientifica.uk.com]
- 16. electrophysiology/source/troubleshooting.rst at master · campagnola/electrophysiology · GitHub [github.com]
- 17. youtube.com [youtube.com]
- To cite this document: BenchChem. ["CCA-5" avoiding artifacts in electrophysiology data]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1219309#cca-5-avoiding-artifacts-in-electrophysiology-data]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com